

Application Notes and Protocols for 1,3,4-Thiadiazole Derivatives in Agriculture

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Compound of Interest

Compound Name: 5-(Benzylamino)-1,3,4-thiadiazole-2-thiol

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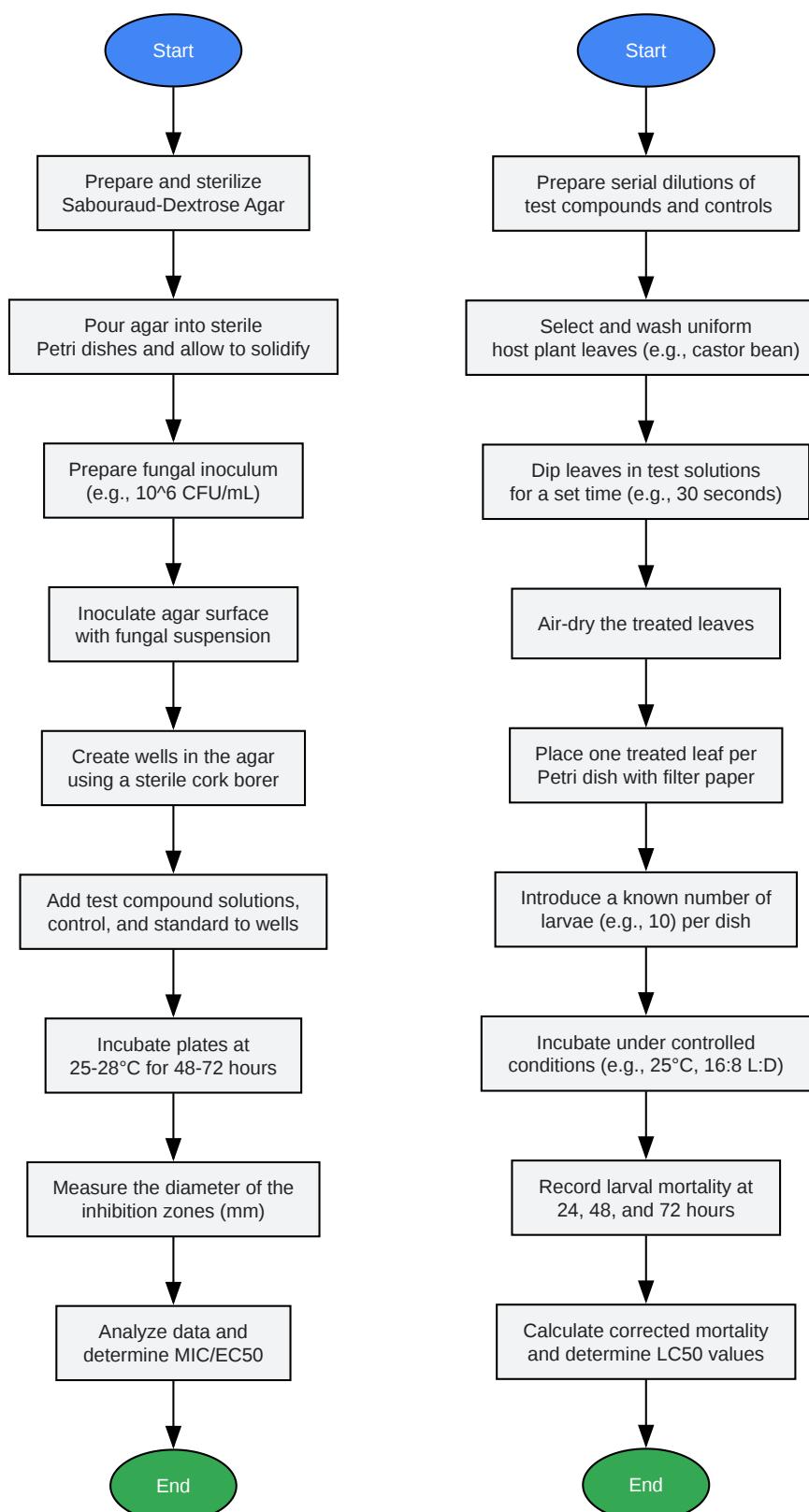
This document provides detailed application notes and experimental protocols for the utilization of 1,3,4-thiadiazole derivatives in various agricultural applications. The inherent chemical properties of the 1,3,4-thiadiazole ring system have led to the development of a wide range of derivatives exhibiting potent fungicidal, insecticidal, and herbicidal activities.

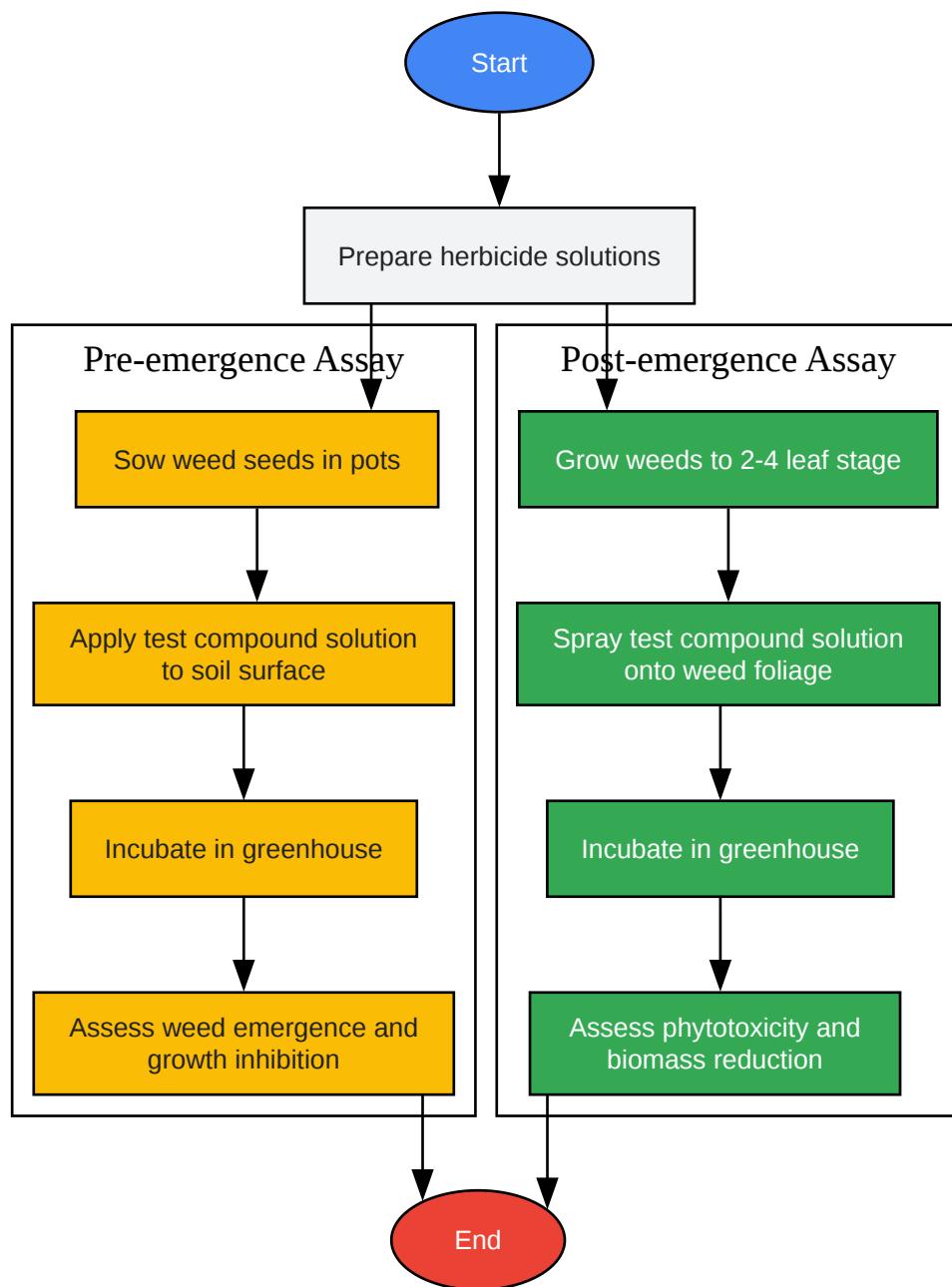
Fungicidal Applications

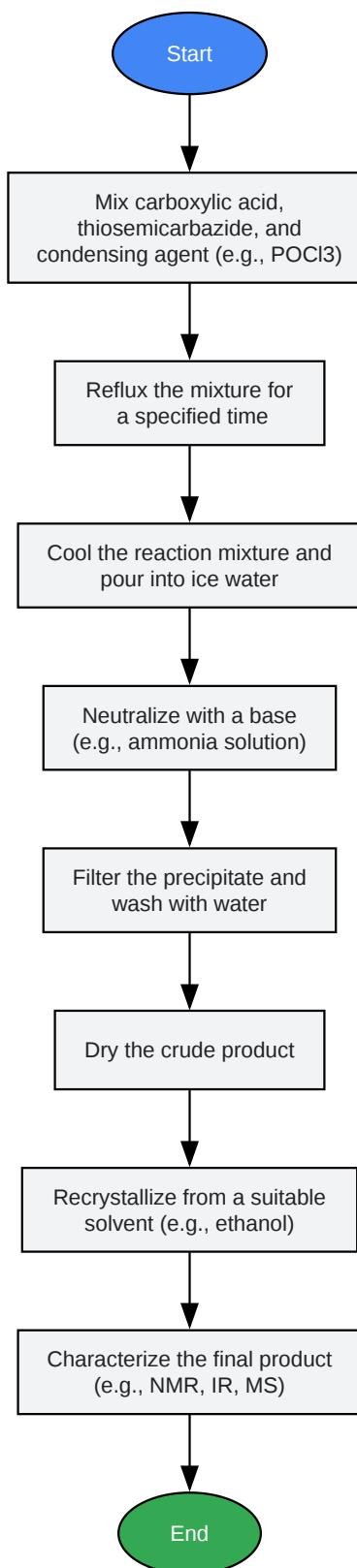
1,3,4-Thiadiazole derivatives have emerged as a significant class of fungicides, with several compounds demonstrating high efficacy against a broad spectrum of plant pathogenic fungi. Their primary mechanism of action often involves the inhibition of ergosterol biosynthesis, a crucial component of fungal cell membranes.

Mechanism of Action: Ergosterol Biosynthesis Inhibition

Many azole and thiadiazole-based fungicides target the enzyme lanosterol 14 α -demethylase, a critical enzyme in the ergosterol biosynthesis pathway.^{[1][2]} Inhibition of this enzyme disrupts the production of ergosterol, leading to the accumulation of toxic sterol precursors and ultimately compromising the integrity and function of the fungal cell membrane, which inhibits fungal growth.^[3]





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References

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